

Essential Safety and Logistical Information for Handling Adipic Acid-13C2

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Compound of Interest

Compound Name: Adipic acid-13C2

Cat. No.: B160230

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Adipic acid-13C2**, including operational and disposal plans. **Adipic acid-13C2** is a stable, isotopically labeled version of adipic acid and shares its chemical properties; therefore, the following guidance is based on the safety data for adipic acid.

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure and ensure safety, a combination of personal protective equipment and engineering controls is essential.

Engineering Controls:

- Ventilation: Use in a well-ventilated area. A system of local and/or general exhaust is recommended to keep employee exposures as low as possible.^[1]

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.^{[1][2][3]}
- Skin Protection:

- Hand Protection: Impermeable protective gloves are recommended.[1][2] Handle with gloves, which must be inspected prior to use.[4]
- Body Protection: Wear protective clothing, such as a lab coat or apron, to prevent skin contact.[1][2] In case of potential for significant exposure, a complete suit protecting against chemicals may be necessary.[4]
- Respiratory Protection: In case of inadequate ventilation or when dust is generated, wear a NIOSH-approved air-purifying particulate respirator with N-95 filters.[5]

Quantitative Data Summary

The following table summarizes key quantitative data for adipic acid.

Property	Value
Molecular Formula	C6H10O4
Molecular Weight	146.14 g/mol
Melting Point	152-153 °C[3]
Boiling Point	337 °C[3]
Flash Point	196 °C (closed cup)[5]
Autoignition Temp.	>400 °C[1]
Solubility in Water	Soluble[5]
Vapor Pressure	10 Pa (@ 18.5 °C)[1]
ACGIH TLV	5 mg/m ³ (averaged over an 8-hour workshift)[6]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Adipic acid-13C2** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[7]
- Avoid formation of dust and aerosols.[4] Use a vacuum or a wet method to reduce dust during clean-up; do not dry sweep.[6]
- Provide adequate precautions against static electricity, such as electrical grounding and bonding.[1]
- Wash hands thoroughly after handling.[1][8]

Storage:

- Store in a cool, dry, well-ventilated place.[3]
- Keep containers tightly closed.
- Store away from incompatible materials such as oxidizing agents and alkalis.[1]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Spill and Leak Procedures:

- Isolate the spill area.[2]
- Eliminate all ignition sources.[1]
- Wear appropriate personal protective equipment.[1]
- For small spills, sweep or vacuum up the material, avoiding dust generation, and place it in a sealed container for disposal.[1] Use non-sparking tools.[1]
- After cleaning, flush the area with water.[1]

First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[4]

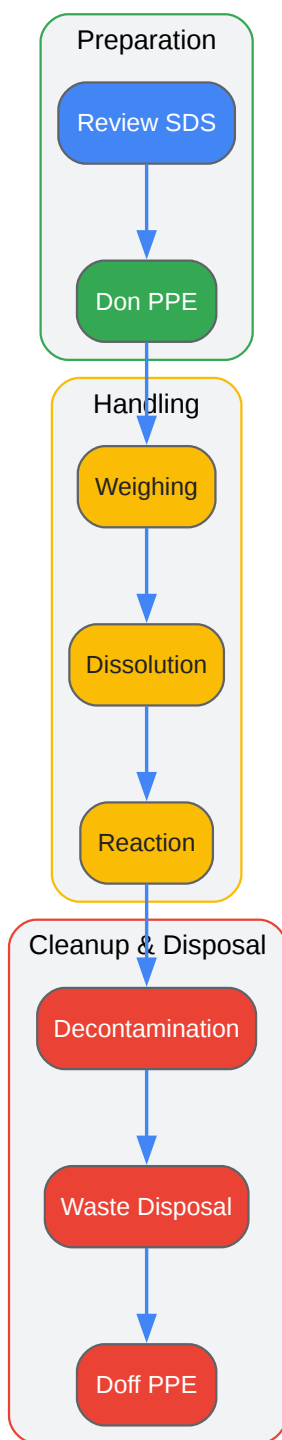
Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[7]

- Contact a licensed professional waste disposal service to dispose of this material.[9]
- Dispose of contaminated packaging as unused product.[9]
- Do not allow the chemical to enter drains.[4]

Experimental Workflow

The following diagram outlines the standard workflow for handling **Adipic acid-13C2** in a laboratory setting.



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Figure 1: Safe Handling Workflow for **Adipic Acid-13C2**.

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